

# Validating Carr-Price Test Results with HPLC Analysis: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Antimony trichloride*

Cat. No.: *B158539*

[Get Quote](#)

For decades, the Carr-Price test has been a staple for the colorimetric determination of vitamin A. Its simplicity and cost-effectiveness have made it a widely used method. However, the inherent limitations of this technique, such as the instability of the colored complex and susceptibility to interference, necessitate validation by a more robust and specific method. High-Performance Liquid Chromatography (HPLC) serves as the gold standard for vitamin A analysis, offering superior accuracy, precision, and specificity. This guide provides a detailed comparison of the Carr-Price test and HPLC analysis, complete with experimental protocols, comparative data, and workflow diagrams to assist researchers, scientists, and drug development professionals in validating their findings.

## Principle of the Methods

**Carr-Price Test:** This colorimetric method is based on the reaction of vitamin A (retinol) with a chromogenic agent, typically **antimony trichloride** ( $\text{SbCl}_3$ ) or trifluoroacetic acid (TFA), in a chloroform solution. This reaction produces a transient blue-colored complex, the anhydroretinylic cation, which absorbs light at a maximum wavelength of approximately 620 nm.<sup>[1]</sup> The intensity of the blue color is proportional to the concentration of vitamin A in the sample.

**High-Performance Liquid Chromatography (HPLC):** HPLC is a powerful analytical technique that separates, identifies, and quantifies components in a mixture. For vitamin A analysis, a sample extract is injected into an HPLC system. A high-pressure pump forces a solvent (mobile phase) through a column packed with a solid adsorbent material (stationary phase). Vitamin A and its isomers are separated based on their differential partitioning between the mobile and

stationary phases. A detector, typically UV-Vis or fluorescence, measures the concentration of the eluted compounds.[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Experimental Protocols

### Carr-Price Test Protocol

This protocol outlines a general procedure for the determination of vitamin A using the Carr-Price reaction.

#### 1. Reagent Preparation:

- Carr-Price Reagent: Prepare a saturated solution of **antimony trichloride** in chloroform. This reagent is highly corrosive and moisture-sensitive and should be handled with extreme care in a fume hood.
- Standard Vitamin A Solution: Prepare a stock solution of all-trans-retinyl acetate or all-trans-retinol in chloroform of a known concentration. Create a series of dilutions to generate a standard curve.

#### 2. Sample Preparation:

- Accurately weigh a known amount of the sample.
- If the sample is an oil or fat, dissolve it in a known volume of chloroform.[\[5\]](#)
- For solid samples, perform a saponification step followed by solvent extraction to isolate the vitamin A. A common procedure involves heating the sample with ethanolic potassium hydroxide, followed by extraction with an organic solvent like ether or hexane.[\[5\]](#)[\[6\]](#)

#### 3. Colorimetric Measurement:

- Pipette a specific volume of the sample or standard solution into a cuvette.
- Rapidly add a defined volume of the Carr-Price reagent and mix immediately.[\[5\]](#)
- Measure the absorbance at 620 nm using a spectrophotometer. Due to the rapid fading of the blue color, the reading should be taken at the point of maximum absorbance, typically

within 5-15 seconds of adding the reagent.

#### 4. Quantification:

- Construct a standard curve by plotting the absorbance values of the standard solutions against their known concentrations.
- Determine the concentration of vitamin A in the sample by interpolating its absorbance value on the standard curve.

## HPLC Analysis Protocol

This protocol provides a standard reverse-phase HPLC method for the quantification of vitamin A.

#### 1. Reagent and Standard Preparation:

- Mobile Phase: A common mobile phase is a mixture of methanol and water (e.g., 95:5 v/v). [\[7\]](#) All solvents should be of HPLC grade.
- Standard Vitamin A Solution: Prepare a stock solution of all-trans-retinyl acetate or all-trans-retinol in a suitable solvent (e.g., ethanol or methanol) of a known concentration. Prepare a series of working standards by diluting the stock solution with the mobile phase. [\[2\]](#)

#### 2. Sample Preparation:

- Saponification: Weigh a precise amount of the sample and add an ethanolic potassium hydroxide solution. [\[2\]](#)[\[6\]](#) Reflux the mixture to hydrolyze esters and release retinol.
- Extraction: After saponification, extract the vitamin A into an organic solvent such as n-hexane or petroleum ether. [\[2\]](#)[\[3\]](#)
- Evaporation and Reconstitution: Evaporate the organic solvent to dryness under a stream of nitrogen. Reconstitute the residue in a known volume of the mobile phase. [\[2\]](#)
- Filtration: Filter the reconstituted sample through a 0.45 µm syringe filter before injection into the HPLC system. [\[2\]](#)

### 3. Chromatographic Conditions:

- **HPLC System:** A standard HPLC system equipped with a pump, injector, column oven, and a UV-Vis or fluorescence detector.
- **Column:** A C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is commonly used.<sup>[2]</sup>
- **Flow Rate:** A typical flow rate is 1.0 mL/min.
- **Detection:** Set the UV detector to 325 nm, the absorption maximum for retinol.
- **Injection Volume:** Inject a fixed volume of the sample and standard solutions (e.g., 20 µL).

### 4. Quantification:

- Identify the retinol peak in the chromatogram based on its retention time compared to the standard.
- Construct a standard curve by plotting the peak area of the standards against their concentrations.
- Calculate the concentration of vitamin A in the sample from the standard curve.

## Comparative Data Presentation

The following table summarizes the performance characteristics of the Carr-Price test and HPLC analysis for vitamin A determination. The values are representative and may vary depending on the specific laboratory conditions and sample matrix.

Parameter	Carr-Price Test	HPLC Analysis	Justification
Accuracy (% Recovery)	80-110%	95-105%	HPLC is less prone to matrix interference, leading to more accurate results.
Precision (% RSD)	< 15%	< 5%	HPLC offers better instrumental precision and reproducibility.
Specificity	Low	High	The Carr-Price reagent can react with other carotenoids and degradation products, leading to overestimation. <sup>[1]</sup> HPLC separates vitamin A isomers and interfering substances.
Sensitivity (LOD)	~1 µg/mL	~0.05 µg/mL <sup>[8]</sup>	HPLC detectors, especially fluorescence detectors, are significantly more sensitive.
Analysis Time per Sample	~5-10 minutes	~15-30 minutes	The Carr-Price test is faster for a single sample, but HPLC can be automated for high-throughput analysis.
Cost per Sample	Low	High	HPLC requires significant initial investment in

instrumentation and  
higher solvent costs.

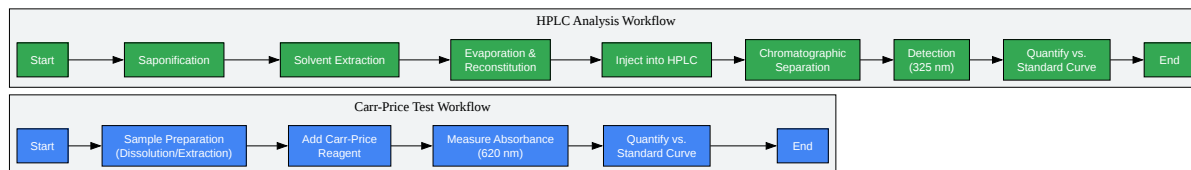
---

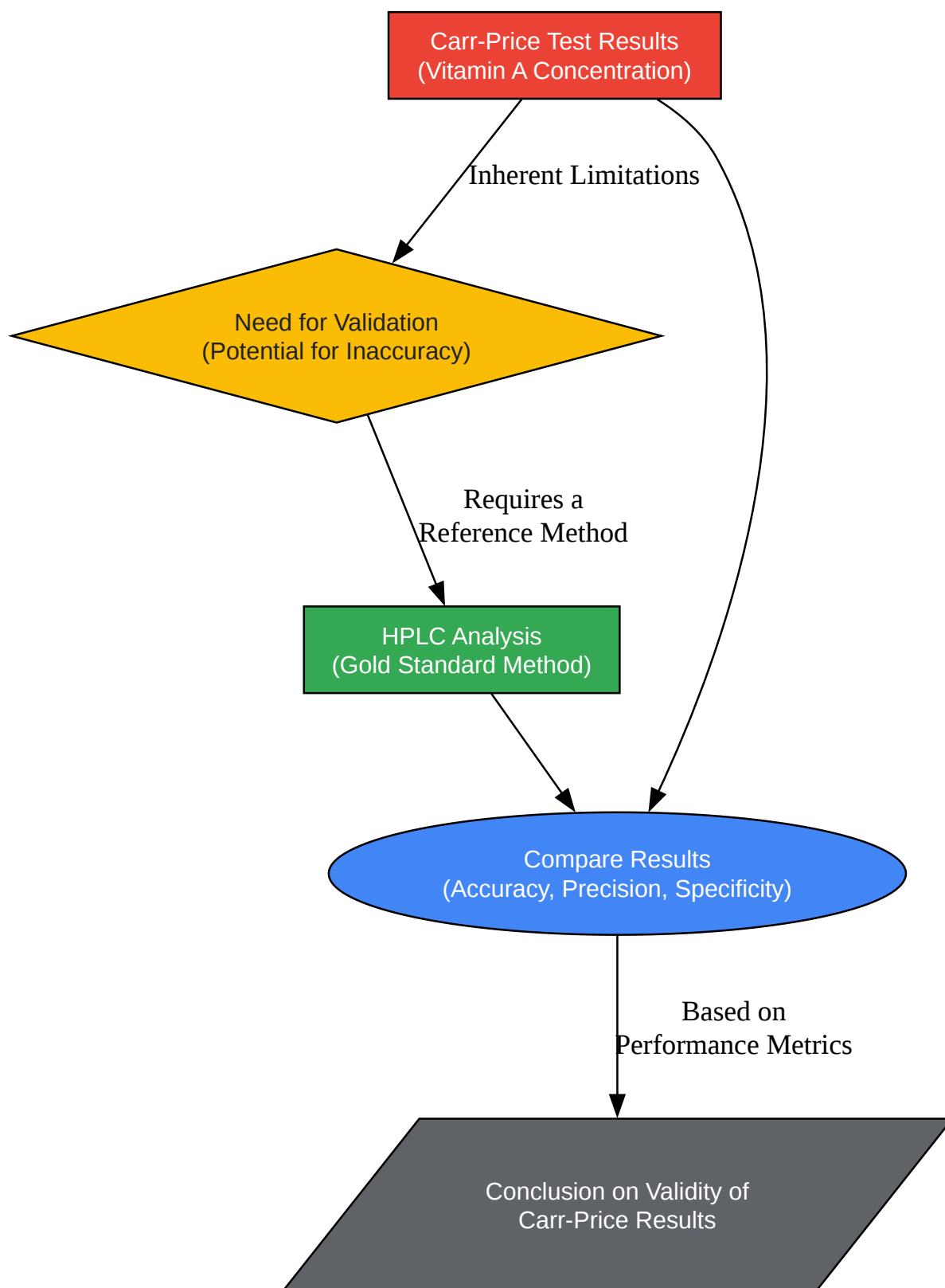
Solvent Waste	High (Chloroform, SbCl <sub>3</sub> )	Moderate (Methanol, Water)	The Carr-Price test uses hazardous chlorinated solvents.
---------------	--	-------------------------------	--

---

## Visualizing the Workflows and Validation

To better illustrate the experimental processes and the logical relationship in method validation, the following diagrams are provided.





[Click to download full resolution via product page](#)



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. dairyknowledge.in [dairyknowledge.in]
- 3. ir.library.oregonstate.edu [ir.library.oregonstate.edu]
- 4. walshmedicalmedia.com [walshmedicalmedia.com]
- 5. scispace.com [scispace.com]
- 6. Comparison of Carr-Price analysis and liquid chromatographic analysis for vitamin A in fortified milk - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Validating Carr-Price Test Results with HPLC Analysis: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158539#validating-the-carr-price-test-results-using-hplc-analysis]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)